

Essential Safety and Logistical Information for Handling 3-Methyl-4-isoquinolinamine

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Compound of Interest

Compound Name: 3-Methyl-4-isoquinolinamine

Cat. No.: B15371442

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Disclaimer: No specific Safety Data Sheet (SDS) for **3-Methyl-4-isoquinolinamine** was found. The following guidance is based on safety information for structurally similar compounds, such as isoquinolin-3-amine and methyl isoquinoline-3-carboxylate, and general principles of laboratory safety. It is imperative to conduct a thorough risk assessment before handling this compound and to consult with your institution's Environmental Health and Safety (EHS) department.

Personal Protective Equipment (PPE)

Proper selection and use of PPE are critical to minimize exposure and ensure safety when handling **3-Methyl-4-isoquinolinamine**. The following table summarizes the recommended PPE.

PPE Category	Item	Specifications and Use
Hand Protection	Chemical-resistant gloves	Handle with gloves.[1] Gloves must be inspected prior to use. [1] The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[1] Disposable gloves are often preferred.
Eye/Face Protection	Safety glasses with side-shields or goggles	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[1] Use a face shield where splashing is a risk.
Skin and Body Protection	Laboratory coat or chemical-resistant clothing	Wear a lab coat. For larger quantities or where there is a risk of splashing, consider a chemical-resistant apron or coveralls.[2]
Respiratory Protection	NIOSH/MSHA approved respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[3] A respirator is required when dusts are generated. For emergencies or unknown concentrations, a self-contained breathing apparatus (SCBA) should be used.[2]

Operational Plans

2.1. Handling and Storage:

- Handling: Avoid contact with skin and eyes.[4] Do not breathe dust.[4] Use only in a well-ventilated area, preferably in a chemical fume hood. Wash hands thoroughly after handling. [3][4] Do not eat, drink, or smoke when using this product.[3][5]
- Storage: Keep container tightly closed in a dry and well-ventilated place.[4] Store locked up. [4]

2.2. Disposal Plan:

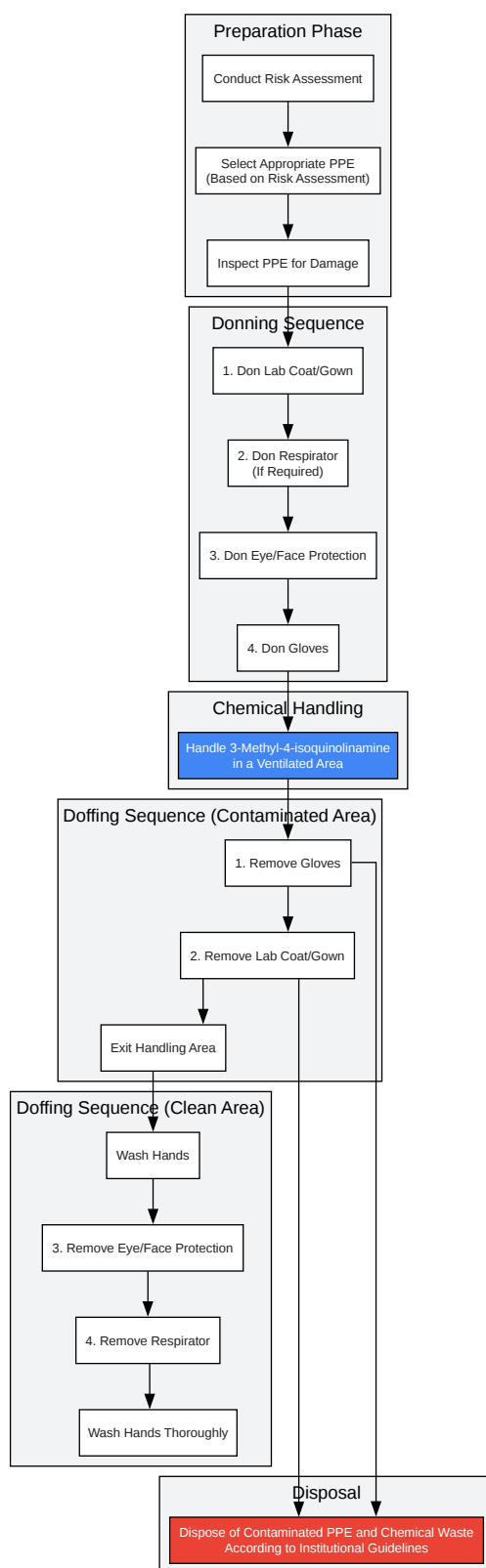
- Contaminated Materials: Dispose of contents/container to an approved waste disposal plant. [3][4]
- Spills: Avoid dust formation.[1][3][4] Sweep up and shovel into suitable containers for disposal.[3][4] Ensure adequate ventilation.[1][4]

Emergency Procedures

Emergency Situation	First Aid Measures
In case of skin contact	Take off immediately all contaminated clothing. [5] Rinse skin with water/shower.[5] If skin irritation persists, call a physician.[3]
In case of eye contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[3][4] Remove contact lenses, if present and easy to do.[4] Get medical attention.[3][4]
If inhaled	Remove to fresh air.[3][4] If not breathing, give artificial respiration.[3][4] Get medical attention if symptoms occur.[3]
If swallowed	Clean mouth with water and drink afterwards plenty of water.[3] Do NOT induce vomiting.[1] Call a POISON CENTER or doctor/physician if you feel unwell.[3][5]

PPE Workflow

The following diagram illustrates the logical workflow for the selection, use, and disposal of personal protective equipment when handling **3-Methyl-4-isoquinolinamine**.



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PPE Workflow for Handling **3-Methyl-4-isoquinolinamine**

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References

- 1. echemi.com [echemi.com]
- 2. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
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